

6-Chloro-2-methyl-1H-indole-3-carboxylic acid solubility data

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 6-Chloro-2-methyl-1H-indole-3-carboxylic acid

CAS No.: 920023-47-8

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An In-Depth Technical Guide to the Solubility of **6-Chloro-2-methyl-1H-indole-3-carboxylic Acid**

A Note to the Researcher

Direct, experimentally determined quantitative solubility data for **6-Chloro-2-methyl-1H-indole-3-carboxylic acid** in common laboratory solvents is not readily available in published literature. This guide, therefore, serves a dual purpose: first, to provide a comprehensive theoretical framework for understanding the solubility of this compound based on its physicochemical properties and data from structurally analogous molecules. Second, it presents a detailed, field-proven experimental protocol for researchers to accurately determine this data in their own laboratories. This approach ensures that while we acknowledge the existing data gap, we also provide the tools to bridge it.

Physicochemical Profile and Predicted Solubility Behavior

Understanding the molecular structure and physicochemical properties of **6-Chloro-2-methyl-1H-indole-3-carboxylic acid** is fundamental to predicting its solubility.

The presence of the carboxylic acid group suggests that the solubility of this compound will be highly dependent on pH. In acidic to neutral aqueous media, the carboxylic acid will be largely protonated (-COOH), rendering the molecule less polar and likely leading to low aqueous solubility. As the pH increases above the compound's pKa, the carboxylic acid will deprotonate to form a carboxylate salt (-COO⁻), significantly increasing its polarity and, consequently, its solubility in aqueous solutions.^[1]

The indole core, substituted with a chloro and a methyl group, contributes to the molecule's lipophilicity. The calculated XLogP3 value of 2.6 indicates a preference for lipid-like environments over aqueous ones, suggesting that solubility will be favored in organic solvents.^[2]

Table 1: Physicochemical Properties of **6-Chloro-2-methyl-1H-indole-3-carboxylic Acid**

Property	Value	Source
Molecular Formula	C ₁₀ H ₈ ClNO ₂	^[3]
Molecular Weight	209.63 g/mol	^[3]
CAS Number	6127-17-9	^[3]
XLogP3	2.6	^[2]
Physical Form	Solid	^[3]

Solubility in Organic Solvents: An Analog-Based Assessment

While specific data for the target compound is unavailable, examining the solubility of structurally similar indole carboxylic acids provides valuable insight.

Indole-3-carboxylic acid, which lacks the chloro and methyl substituents, is soluble in 95% ethanol at 50 mg/mL and also soluble in methanol.^[4] It exhibits very high solubility in Dimethyl Sulfoxide (DMSO) at 242.5 mg/mL.^[5] The methyl ester of the target compound's close relative,

6-chloro-1H-indole-3-carboxylic acid, is reported to have good solubility in ethanol, dimethyl sulfoxide, and chloroform.[6]

Indole-2-carboxylic acid has been studied more extensively, with quantitative data available across a range of solvents and temperatures.[7][8] This data, summarized in Table 2, demonstrates a clear trend of increasing solubility with temperature.[7][8] Given the structural similarities, it is reasonable to hypothesize that **6-Chloro-2-methyl-1H-indole-3-carboxylic acid** will also exhibit greater solubility in polar organic solvents like alcohols and aprotic polar solvents like DMSO and ethyl acetate, compared to non-polar solvents or water.

Table 2: Experimental Solubility (Mole Fraction, x_1) of Indole-2-carboxylic Acid in Various Solvents at Different Temperatures

Temperature (K)	Water ($10^4 x_1$)	Methanol ($10^2 x_1$)	Ethanol ($10^2 x_1$)	2-Propanol ($10^2 x_1$)	Ethyl Acetate ($10^2 x_1$)
278.15	1.13	11.21	6.84	4.87	6.78
298.15	2.05	17.55	11.13	8.16	10.97
318.15	3.56	26.21	17.31	13.25	17.29
338.15	5.96	37.89	26.04	20.69	26.01
358.15	9.71	52.87	38.21	31.43	37.64

Data sourced from the Journal of Chemical & Engineering Data.[7][8]

Experimental Protocol for Solubility Determination

This section provides a robust, step-by-step protocol for the experimental determination of the solubility of **6-Chloro-2-methyl-1H-indole-3-carboxylic acid**. This method is based on the widely accepted shake-flask technique, followed by quantitative analysis using High-

Performance Liquid Chromatography (HPLC), a reliable method for separating and quantifying compounds in a mixture.[9]

Principle

An excess amount of the solid compound is equilibrated with a specific solvent at a constant temperature for a sufficient duration to ensure saturation. The resulting saturated solution is then filtered to remove undissolved solid, and the concentration of the dissolved compound in the filtrate is determined by a suitable analytical method, such as HPLC with UV detection.

Materials and Equipment

- **6-Chloro-2-methyl-1H-indole-3-carboxylic acid** (high purity)
- Selected solvents (e.g., water, ethanol, methanol, DMSO, acetonitrile, ethyl acetate) of HPLC grade or higher
- Analytical balance
- Scintillation vials or glass test tubes with screw caps
- Thermostatic shaker or incubator
- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- Volumetric flasks and pipettes
- HPLC system with a UV detector and a suitable C18 column

Step-by-Step Methodology

- Preparation of Standard Solutions:
 - Accurately weigh a small amount of **6-Chloro-2-methyl-1H-indole-3-carboxylic acid** and dissolve it in a suitable solvent (e.g., methanol or acetonitrile) in a volumetric flask to prepare a stock solution of known concentration (e.g., 1 mg/mL).
 - Perform serial dilutions of the stock solution to prepare a series of calibration standards with at least five different concentrations.

- Equilibration (Shake-Flask Method):
 - Add an excess amount of the solid compound to a series of vials, ensuring there is more solid than will dissolve.
 - Add a precise volume of the desired test solvent to each vial.
 - Securely cap the vials and place them in a thermostatic shaker set to a constant temperature (e.g., 25 °C).
 - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
 - Carefully draw a sample from the supernatant using a syringe.
 - Immediately filter the sample through a 0.22 µm syringe filter into a clean vial to remove any undissolved microparticles.
 - Accurately dilute the filtered saturated solution with the mobile phase to a concentration that falls within the range of the calibration standards.
- HPLC Analysis:
 - Develop a suitable HPLC method for the analysis of **6-Chloro-2-methyl-1H-indole-3-carboxylic acid**. This will involve selecting an appropriate mobile phase, flow rate, and UV detection wavelength.
 - Inject the prepared calibration standards into the HPLC system to generate a calibration curve by plotting the peak area against the concentration.
 - Inject the diluted sample solutions and record the peak areas.
- Data Analysis and Calculation:

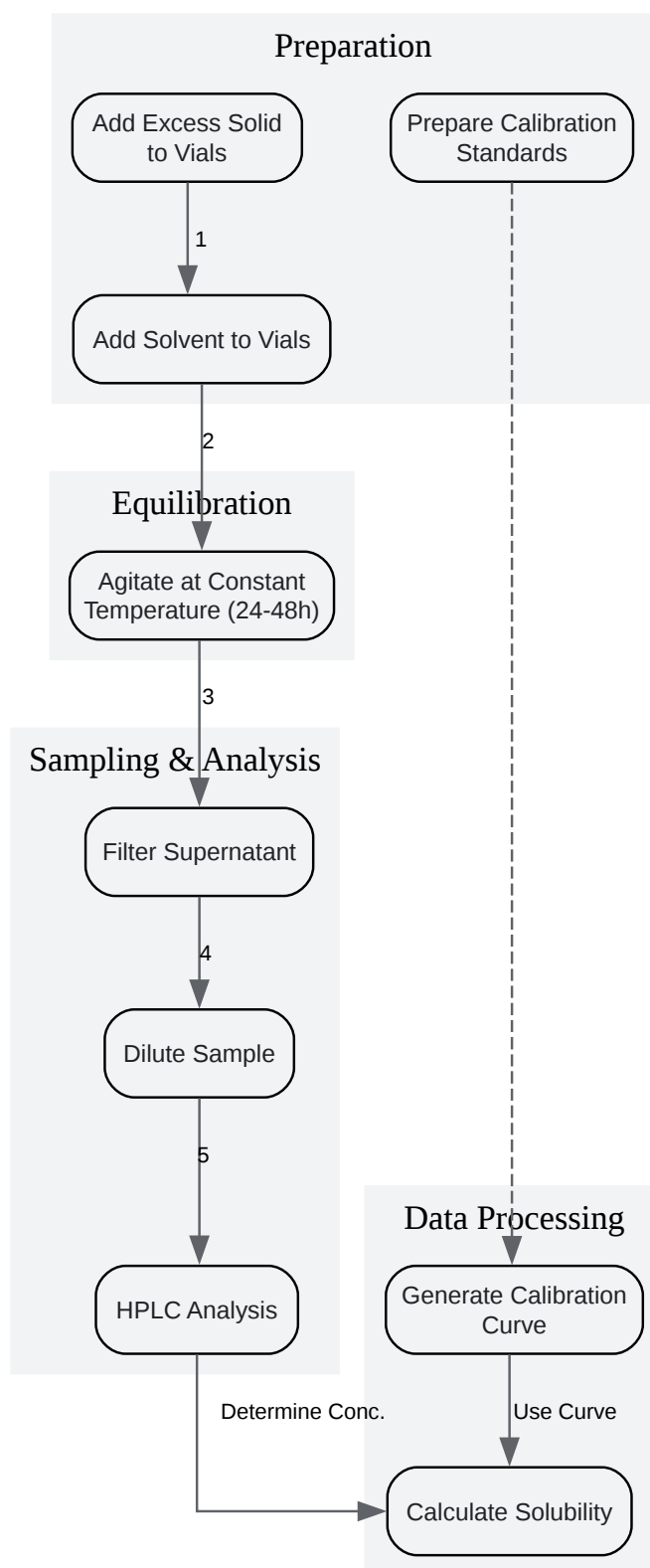
- Using the calibration curve, determine the concentration of the compound in the diluted sample solutions.
- Calculate the original concentration in the saturated solution by applying the dilution factor.
- Express the solubility in appropriate units, such as mg/mL or mol/L.

Self-Validating System and Causality

- **Excess Solid:** The presence of undissolved solid at the end of the equilibration period is a visual confirmation that a saturated solution has been achieved.
- **Equilibration Time:** A 24-48 hour period is typically sufficient for most compounds to reach solubility equilibrium. To confirm, samples can be taken at different time points (e.g., 24, 48, and 72 hours) and analyzed. Equilibrium is reached when consecutive measurements show no significant change in concentration.
- **Temperature Control:** Maintaining a constant temperature is critical as solubility is temperature-dependent. A thermostatic shaker ensures consistent conditions.^{[7][8]}
- **Calibration Curve:** The linearity of the calibration curve (typically with an R^2 value > 0.999) validates the accuracy of the quantification method within the tested concentration range.^[9]

Visualizing the Experimental Workflow

The following diagram illustrates the key stages of the solubility determination protocol.



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Caption: Experimental workflow for solubility determination.

Conclusion

While a definitive solubility dataset for **6-Chloro-2-methyl-1H-indole-3-carboxylic acid** remains to be published, a strong predictive framework can be established through the analysis of its physicochemical properties and comparison with structurally related analogs. For researchers and drug development professionals requiring precise quantitative data, the detailed experimental protocol provided in this guide offers a reliable and validated pathway to determine the solubility of this compound in a range of solvents. This foundational data is critical for applications ranging from reaction chemistry and purification to formulation development and preclinical assessment.

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- To cite this document: BenchChem. [6-Chloro-2-methyl-1H-indole-3-carboxylic acid solubility data]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3303115/docs#6-chloro-2-methyl-1h-indole-3-carboxylic-acid-solubility-data>]

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